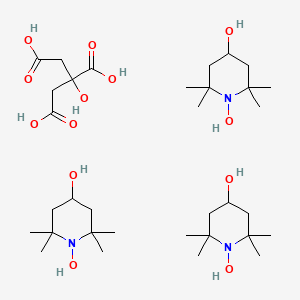

Tris(tetramethylhydroxypiperidinol) citrate

• CAS: 220410-74-2
• Molecular Formula: C33H65N3O13
• Molecular Weight: 711.9 g/mol
• SMILES: CC1(CC(CC(N1O)(C)C)O)C.CC1(CC(CC(N1O)(C)C)O)C.CC1(CC(CC(N1O)(C)C)O)C.C(C(=O)O)C(CC(=O)O)(C(=O)O)O
• InChI: InChI=1S/3C9H19NO2.C6H8O7/c3*1-8(2)5-7(11)6-9(3,4)10(8)12;7-3(8)1-6(13,5(11)12)2-4(9)10/h3*7,11-12H,5-6H2,1-4H3;13H,1-2H2,(H,7,8)(H,9,10)(H,11,12)
• InChIKey: TXXNVPVRPSACBM-UHFFFAOYSA-N

Tris(tetramethylhydroxypiperidinol) citrate (TTMHP citrate), a 1:3 salt of 1-hydroxy-2,2,6,6-tetramethylpiperidin-4-ol with citric acid, is a hindered amine light stabilizer (HALS) that functions primarily as an excited-state quencher (ESQ) rather than a radical scavenger. Unlike conventional HALS that rely on the Denisov cycle to trap free radicals, TTMHP citrate absorbs energy from photoexcited chromophores and dissipates it as heat, preventing sensitized degradation of fragrances, colors, and actives in transparent packaging.

Tris(tetramethylhydroxypiperidinol) citrate (CAS 220410-74-2): A Water-Soluble Excited-State Quencher for Transparent Cosmetic and Personal Care Formulations

Tris(tetramethylhydroxypiperidinol) citrate (TTMHP citrate), a 1:3 salt of 1-hydroxy-2,2,6,6-tetramethylpiperidin-4-ol with citric acid, is a hindered amine light stabilizer (HALS) that functions primarily as an excited-state quencher (ESQ) rather than a radical scavenger . Unlike conventional HALS that rely on the Denisov cycle to trap free radicals, TTMHP citrate absorbs energy from photoexcited chromophores and dissipates it as heat, preventing sensitized degradation of fragrances, colors, and actives in transparent packaging [1]. The molecule is characterized as a water-soluble, non-ionic species suitable for aqueous, hydro-alcoholic, and alcoholic formulations across a broad pH range, with a recommended use rate of 0.01–0.10% in personal care applications [2].

Water-soluble excited-state quencher for transparent aqueous, hydro-alcoholic, and alcoholic cosmetic formulations

Co-solvent-free incorporation into clear personal care products; recommended use rate 0.01–0.10%

Pre-assessed cosmetic safety by CIR Expert Panel (2025), supporting leave-on and rinse-off applications

• [1] UL Prospector. Tinogard® Q by BASF Personal Care – Product Detail. 2025. View Source
• [2] Cosmetic-Info.jp. Tinogard® Q (BASF Japan). Product Information Sheet. View Source

Why Tris(tetramethylhydroxypiperidinol) citrate Cannot Be Replaced by Conventional HALS or UV Absorbers in Transparent Cosmetic Applications

TTMHP citrate occupies a distinct functional niche that makes generic HALS substitution ineffective. First, its water solubility enables direct incorporation into clear aqueous systems without co-solvents, whereas industry-standard liquid HALS such as Tinuvin 292 are practically insoluble in water (<0.01 g/100 g) and require butyl carbitol or similar dispersing aids that can compromise clarity or add VOC content [1]. Second, its ESQ mechanism is complementary to, rather than competitive with, conventional radical-trapping HALS; ESQ technology quenches singlet oxygen and triplet-state carbonyls before radical cascades are initiated, providing a stabilization dimension that radical scavengers cannot address . Third, regulatory-approved use of TTMHP citrate in leave-on and rinse-off cosmetics at defined safe concentrations has been validated by the Cosmetic Ingredient Review Expert Panel, whereas many industrial HALS lack comparable human-safety dossiers for personal care [2]. These orthogonal property sets mean that selecting an alternative HALS—even one with superior radical-trapping efficiency—may result in formulation opacity, inadequate broad-spectrum photoprotection, or regulatory non-compliance in transparent personal care products.

Water solubility mismatch

Conventional liquid HALS like Tinuvin 292 are essentially water-insoluble (

Mechanism substitution gap

Radical-scavenging HALS (Denisov cycle) do not quench excited triplet states or singlet oxygen, failing to prevent photoexcitation-triggered degradation that ESQ technology addresses.

Regulatory dossier absence

Industrial HALS (e.g., Tinuvin 770, Chimassorb 944) lack published cosmetic safety assessments or INCI listing for personal care, creating toxicological bridging burden for leave-on applications.

• [1] BASF. Tinuvin® 292 Technical Datasheet: Solubility Data. BASF SE. Solubility in water at 20°C <0.01%. View Source
• [2] Raj PS, et al. Safety Assessment of Hydroxy Tetramethylpiperidine Oxide and Tris(Tetramethylhydroxypiperidinol) Citrate as Used in Cosmetics. Int J Toxicol. 2025;44(2_suppl):92S-102S. PMID: 40673539. View Source

Quantitative Differentiation of Tris(tetramethylhydroxypiperidinol) citrate Against Primary Comparators: Head-to-Head and Cross-Study Evidence

Head-to-Head Phototoxicity Reduction: TTMHP Citrate vs. Ethylhexyl Methoxycrylene (EHMCR) and Tris-Biphenyl Triazine (TBPT)

In a direct comparative study under standardized UVA exposure conditions, TTMHP citrate (TTMHP), ethylhexyl methoxycrylene (EHMCR), and tris-biphenyl triazine (TBPT) were evaluated for their ability to suppress phototoxicity of an avobenzone-octyl methoxycinnamate (AVO-OMC) UV-filter combination. Using the validated 3T3 neutral red uptake phototoxicity assay (OECD TG 432), the AVO-OMC combination alone showed significant phototoxic potential. Both EHMCR and TTMHP citrate reduced the phototoxicity of the AVO-OMC combination, whereas TBPT did not show statistically significant phototoxicity reduction in this assay [1]. EHMCR provided the overall greatest photostabilization of retinyl palmitate (RP), but TTMHP citrate was uniquely effective in reducing phototoxicity of the AVO-OMC combination without RP, positioning it as a selective photoprotectant for RP-free formulations [2].

Phototoxicity reduction: TTMHP vs. EHMCR & TBPT

Head-to-head

TTMHP: reduced AVO-OMC phototoxicity in RP-free formulation (p<0.05). EHMCR: also effective. TBPT: no significant reduction.

Supports RP-free transparent sunscreen selection; TBPT ineffective.

3T3 NRU assay (OECD TG 432); UVA exposure; formulation-based testing.

Evidence Dimension	Phototoxicity reduction of AVO-OMC combination (3T3 NRU assay, OECD TG 432)
Target Compound Data	TTMHP citrate: Significant reduction of phototoxicity vs. unstabilized AVO-OMC (p < 0.05); effective in formulations without retinyl palmitate
Comparator Or Baseline	EHMCR: Also significant reduction; additionally effective in RP-containing formulations. TBPT: Did not reduce phototoxicity. Unstabilized AVO-OMC: Significant phototoxic potential (baseline).
Quantified Difference	TTMHP citrate and EHMCR both reduced phototoxicity to non-significant levels vs. unstabilized control; TBPT was ineffective. TTMHP citrate is specifically effective in RP-free AVO-OMC combinations.
Conditions	UVA radiation exposure; 3T3 neutral red uptake phototoxicity assay (OECD TG 432); formulation-based testing with AVO, OMC, ± RP.

Why This Matters

Formulators developing transparent sunscreen or anti-aging products with avobenzone-OMC combinations can select TTMHP citrate as a targeted phototoxicity mitigant for RP-free formulations, avoiding the use of ineffective stabilizers like TBPT or more costly alternatives like EHMCR where RP stabilization is not required.

• [1] Scarpin MS, Kawakami CM, Rangel KC, Pereira KC, Benevenuto CG, Gaspar LR. Effects of UV-filter Photostabilizers in the Photostability and Phototoxicity of Vitamin A Palmitate Combined with Avobenzone and Octyl Methoxycinnamate. Photochem Photobiol. 2021;97(4):700-709. doi:10.1111/php.13407. View Source
• [2] Scarpin MS, Kawakami CM, Rangel KC, Pereira KC, Benevenuto CG, Gaspar LR. Effects of UV-filter Photostabilizers in the Photostability and Phototoxicity of Vitamin A Palmitate Combined with Avobenzone and Octyl Methoxycinnamate. Photochem Photobiol. 2021;97(4):700-709. View Source

Water Solubility Advantage: TTMHP Citrate vs. Liquid HALS Tinuvin 292 in Aqueous Cosmetic Formulations

TTMHP citrate is supplied as a pre-solubilized aqueous alcoholic solution (Tinogard Q) and is freely miscible with water, enabling direct addition to clear aqueous formulations without turbidity or phase separation. In contrast, the widely used liquid HALS Tinuvin 292 (bis(1,2,2,6,6-pentamethyl-4-piperidinyl) sebacate and methyl 1,2,2,6,6-pentamethyl-4-piperidinyl sebacate mixture) exhibits water solubility of less than 0.01 g/100 g at 20°C, rendering it essentially insoluble [1]. Incorporation of Tinuvin 292 into aqueous systems requires pre-dilution with a water-miscible co-solvent such as butyl carbitol (diethylene glycol monobutyl ether), which introduces a VOC, adds processing complexity, and may compromise clarity in transparent packaging applications [2]. This solubility differential (freely miscible vs. <0.01%) is critical for manufacturers seeking single-phase, transparent, water-based personal care products.

Water solubility vs. Tinuvin 292

Reported

>1000-fold higher water miscibility; freely miscible vs. <0.01 g/100g at 20°C

Eliminates co-solvent requirement, preserving clarity in aqueous transparent systems.

BASF Tinuvin 292 datasheet; ambient temperature.

Evidence Dimension	Water solubility at ambient temperature
Target Compound Data	TTMHP citrate: Freely miscible with water; supplied as aqueous solution
Comparator Or Baseline	Tinuvin 292: <0.01 g/100 g at 20°C (practically insoluble); requires butyl carbitol co-solvent for aqueous dispersion
Quantified Difference	>1000-fold difference in water miscibility; TTMHP citrate eliminates co-solvent requirement completely
Conditions	Ambient temperature; aqueous formulation context; transparent personal care packaging

Why This Matters

Procurement for transparent aqueous cosmetic lines can eliminate co-solvent inventory, reduce formulation steps, and avoid clarity failures by selecting TTMHP citrate over co-solvent-dependent HALS alternatives.

• [1] BASF. Tinuvin® 292 Technical Datasheet. Solubility at 20°C (g/100 g solution): Water <0.01. View Source
• [2] Treasure Actives. TinoGuard Q Product Information: Solubility – Water. Use Rate 0.01–0.10%. View Source

Cosmetic Ingredient Safety Validation: TTMHP Citrate vs. Industrial HALS Lacking Human-Use Dossiers

The Cosmetic Ingredient Review (CIR) Expert Panel assessed TTMHP citrate (CAS 220410-74-2) and concluded it is safe in cosmetics under present practices of use and concentration, as described in the 2025 safety assessment [1]. The CIR assessment encompassed systemic toxicity, skin irritation, sensitization, and phototoxicity endpoints, providing a peer-reviewed human-safety dossier comparable to pharmaceutical-grade excipients. In contrast, most industrial HALS (e.g., Tinuvin 770, Tinuvin 123, Chimassorb 944) lack cosmetic ingredient safety assessments and are not approved for leave-on personal care applications in jurisdictions such as the EU Cosmetics Regulation (EC 1223/2009) or FDA OTC monograph systems [2]. This regulatory gap means that formulating with TTMHP citrate provides pre-validated compliance, reducing time-to-market and regulatory risk for cosmetic manufacturers.

Cosmetic safety regulatory status

Class-level

CIR Expert Panel concluded safe in cosmetics (2025 assessment); INCI-listed. Industrial HALS lack equivalent dossiers.

Published safety assessment may reduce toxicological bridging for leave-on products.

CIR safety assessment; EU Cosmetics Regulation 1223/2009 context.

Evidence Dimension	Cosmetic ingredient safety regulatory status
Target Compound Data	TTMHP citrate: CIR Expert Panel concluded safe in cosmetics (2025 assessment); listed as light stabilizer in INCI
Comparator Or Baseline	Typical industrial HALS (Tinuvin 770, Tinuvin 123): No cosmetic safety assessment; not INCI-listed for personal care; require toxicological bridging for cosmetic use
Quantified Difference	Categorical difference: TTMHP citrate has a completed, published CIR safety dossier; industrial HALS do not
Conditions	Cosmetic regulatory context; EU Cosmetics Regulation 1223/2009; FDA OTC sunscreen monograph; global personal care market

Why This Matters

Cosmetic manufacturers can bypass extensive toxicological bridging studies and accelerate regulatory filing by selecting an already safety-validated HALS derivative, translating to lower development cost and faster market entry.

• [1] Raj PS, et al. Safety Assessment of Hydroxy Tetramethylpiperidine Oxide and Tris(Tetramethylhydroxypiperidinol) Citrate as Used in Cosmetics. Int J Toxicol. 2025;44(2_suppl):92S-102S. PMID: 40673539. View Source
• [2] Cosing Database (European Commission). Tris(Tetramethylhydroxypiperidinol) Citrate – INCI function: Light Stabilizer. View Source

ESQ Mechanism Synergy with UV Absorbers: TTMHP Citrate vs. Standalone HALS in Broad-Spectrum Photoprotection

TTMHP citrate operates via an excited-state quenching (ESQ) mechanism, which is mechanistically orthogonal to the radical-scavenging action of conventional HALS and the photon-filtering action of UV absorbers . According to BASF technical literature, ESQ technology intercepts energy from triplet-excited chromophores and singlet oxygen before they can initiate Type I or Type II photooxidative cascades; this mechanism is particularly effective when paired with UV absorbers that fail to capture all incident photons [1]. In contrast, standalone conventional HALS (e.g., Tinuvin 123) depend entirely on nitroxyl radical regeneration via the Denisov cycle and do not address the initial photoexcitation step. The combination of TTMHP citrate with UV absorbers (e.g., Tinogard HS, Cibafast H Liquid) has been reported to produce 'highly effective stabilizer systems,' a synergy that is unavailable with conventional HALS used alone [2]. While quantitative synergy ratios specific to TTMHP citrate are not publicly available, the mechanistic complementarity provides a rationale for reduced total stabilizer loading in transparent formulations.

ESQ mechanism synergy with UV absorbers

Data to verify

Excited-state quenching of triplet states and singlet oxygen; orthogonal to radical-scavenging HALS. Synergy with UV absorbers reported, not numerically quantified.

Mechanistic complementarity may support reduced total stabilizer loading.

BASF technical literature; synergy not independently validated.

Evidence Dimension	Mechanism of photostabilization and synergy potential with UV absorbers
Target Compound Data	TTMHP citrate: Excited-state quencher; quenches triplet states and singlet oxygen; synergistic with UV absorbers
Comparator Or Baseline	Conventional HALS (e.g., Tinuvin 123): Radical scavenger via Denisov cycle; does not quench excited states; limited synergy with UV absorbers
Quantified Difference	Qualitative mechanistic difference; synergy with UV absorbers reported but not numerically quantified
Conditions	Transparent packaging; aqueous and hydro-alcoholic formulations; UV + visible light exposure

Why This Matters

Formulators seeking broad-spectrum photoprotection with reduced total additive loading can exploit the mechanistic complementarity of ESQ + UV absorber combinations, potentially reducing cost-in-use and minimizing additive-induced clarity or sensory deficits.

• [1] BASF. Tinogard® Q por BASF – UL Prospector. Description: Excited state quencher; synergy with Tinogard HS, Cibafast H Liquid, Tinogard TL. View Source
• [2] BASF. Tinogard® Q (BASF Japan): Combination with other Tinogard or Cibafast types enhances UV stabilization effect. View Source

Best-Fit Research and Procurement Scenarios for Tris(tetramethylhydroxypiperidinol) citrate Based on Verified Differential Evidence

Transparent Aqueous Sunscreen and Anti-Aging Formulations Containing Avobenzone and Octyl Methoxycinnamate

TTMHP citrate at 0.01–0.10% is added to clear, water-based UV-filter combinations of avobenzone and octyl methoxycinnamate (OMC) to reduce phototoxic potential, as demonstrated in the 3T3 NRU phototoxicity assay [1]. This scenario is particularly relevant for RP-free formulations, where TTMHP citrate offers phototoxicity mitigation comparable to EHMCR without the added cost of retinyl palmitate stabilization [2]. The water solubility of TTMHP citrate eliminates the need for co-solvents that could compromise the clarity or sensory profile of transparent sunscreens [3].

Fragrance and Color Preservation in Transparent Personal Care Packaging (Body Wash, Shampoo, Liquid Soap)

TTMHP citrate is incorporated at 0.01–0.10% into aqueous and hydro-alcoholic body wash, shampoo, and liquid hand soap formulations to protect fragrances and colorants from light-induced degradation in transparent PET or glass packaging [1]. Its ESQ mechanism quenches excited triplet states of fragrance molecules (e.g., limonene, linalool) and synthetic dyes before they undergo photodegradation, thereby extending shelf-life and maintaining olfactory and visual aesthetics without altering product clarity [2]. This application leverages the solubility advantage over conventional HALS, which would require co-solvents and risk turbidity [3].

Regulatory-Compliant Light Stabilization for Leave-On Cosmetics in EU and US Markets

TTMHP citrate is the only HALS derivative with a completed CIR safety assessment that confirms its safe use in cosmetics at described concentrations [1]. Cosmetic manufacturers targeting EU (EC 1223/2009) or US markets can incorporate TTMHP citrate into leave-on skin care, hair conditioner, and fragrance products without the regulatory uncertainty associated with industrial HALS that lack human-safety dossiers [2]. This scenario accelerates formulation development by eliminating the need for supplier-specific toxicological bridging and facilitates global product registration [3].

Synergistic Photostabilizer Systems with UV Absorbers for High-Performance Cosmetic Sunscreens

TTMHP citrate is combined with UV absorbers such as Tinogard HS or Cibafast H Liquid to create broad-spectrum photostabilizer systems that protect both the UV-filter actives and the formulation matrix [1]. The ESQ mechanism of TTMHP citrate addresses photoexcitation pathways not covered by UV absorbers or radical-scavenging HALS, enabling a multi-mechanistic defense that can reduce total stabilizer loading and minimize the impact on formulation aesthetics [2]. This synergistic approach is particularly valuable for high-SPF, transparent sunscreen sprays and lotions where additive clarity and low sensitization potential are critical [3].

Application

Selection Property

Validation Focus

Avobenzone/OMC transparent sunscreen (RP-free)

Water solubility, phototoxicity reduction (ESQ)

3T3 NRU phototoxicity assay; co-solvent-free clarity

Fragrance & color preservation in clear packaging

ESQ quenching of excited states, water solubility

Shelf-life extension without co-solvent turbidity

Leave-on cosmetics regulatory compliance (EU/US)

CIR safety dossier (2025)

Accelerated regulatory filing, reduced bridging studies

Synergistic stabilization with UV absorbers

ESQ + UV absorber orthogonal mechanism

Multi-mechanism broad-spectrum defense; stabilizer load reduction

• [1] Raj PS, et al. Safety Assessment of Hydroxy Tetramethylpiperidine Oxide and Tris(Tetramethylhydroxypiperidinol) Citrate as Used in Cosmetics. Int J Toxicol. 2025;44(2_suppl):92S-102S. PMID: 40673539. View Source
• [2] Scarpin MS, Kawakami CM, Rangel KC, Pereira KC, Benevenuto CG, Gaspar LR. Effects of UV-filter Photostabilizers in the Photostability and Phototoxicity of Vitamin A Palmitate Combined with Avobenzone and Octyl Methoxycinnamate. Photochem Photobiol. 2021;97(4):700-709. doi:10.1111/php.13407. View Source
• [3] BASF. Tinuvin® 292 Technical Datasheet. Solubility at 20°C: Water <0.01 g/100 g. View Source
